

# Denfivontinib clinical trial design optimization

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Denfivontinib

CAS No.: 1457983-28-6

Cat. No.: S548034

Get Quote

## Denfivontinib at a Glance

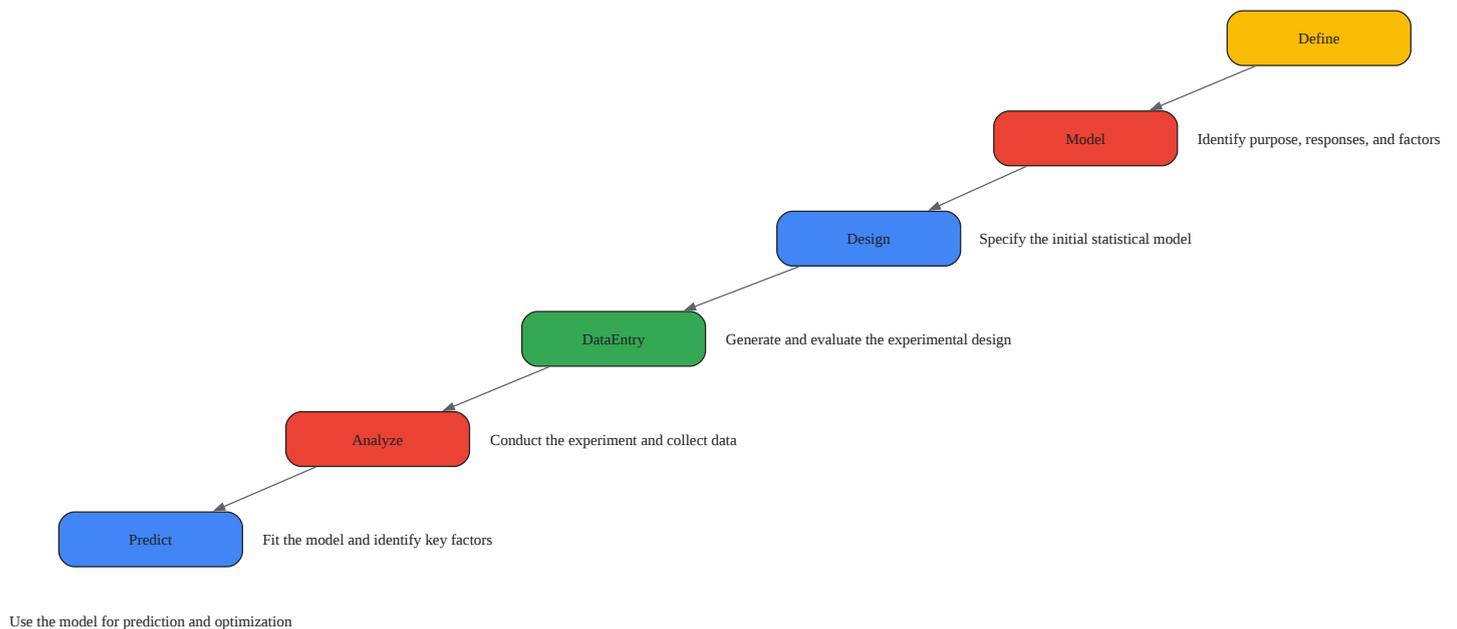
The table below summarizes the core information available for **Denfivontinib**. Note that this drug is in the early stages of development, which often means detailed trial design data is not yet publicly accessible.

Attribute	Details
Developed by	Genosco (a subsidiary of Oscotec Inc) [1]
Phase of Development	Phase I (as of May 2024) [1]
Target Indications	Relapsed or Refractory Acute Myeloid Leukemia (AML); Advanced solid cancer [1]
Mechanism of Action	Targets <b>FMS-like tyrosine kinase 3 (FLT3)</b> and <b>AXL</b> [1]
Routes of Administration	Intravenous and Oral [1]

## Optimizing Clinical Trial Design

While specific protocols for **Denfivontinib** are not public, the general workflow for designing experiments is well-established and can be applied to clinical trial planning. The following diagram illustrates a structured,

six-step approach that can help in systematically planning and optimizing trials [2].



[Click to download full resolution via product page](#)

The workflow consists of the following stages [2]:

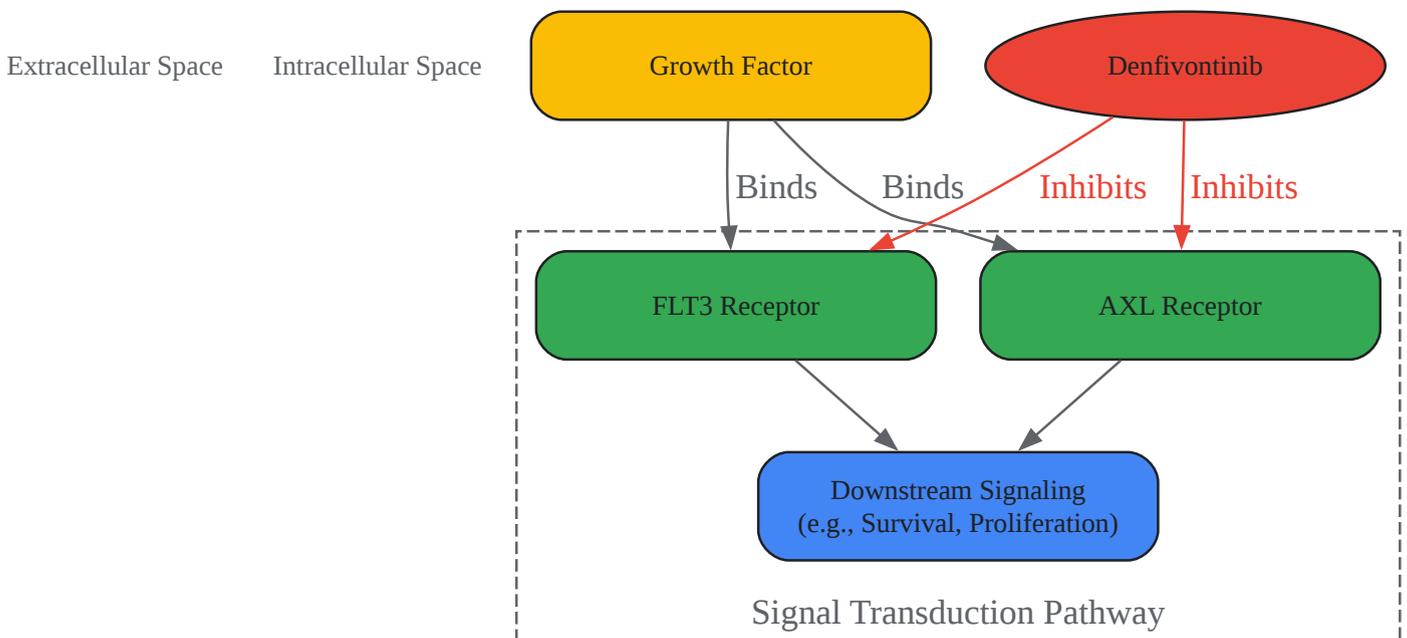
- **Define:** Clearly state the trial's purpose and identify what you will measure (responses) and what you will control (factors).
- **Model:** Propose a statistical model (e.g., a linear regression model) that represents the relationships you expect to see.

- **Design:** Create a detailed plan (the design) that outlines the specific runs or patient cohorts needed to test your model effectively.
- **Data Entry:** Execute the trial according to the design and meticulously record all outcomes and observations.
- **Analyze:** Fit the statistical model to the collected data to determine which factors have a significant impact on the responses.
- **Predict:** Use the validated model to predict outcomes and find the optimal factor settings for future trials or clinical use.

## Technical Support FAQs

Based on the information available, here are some potential FAQs that might be relevant for researchers.

**Q1: What are the key targets in the Denfivontinib signaling pathway? Denfivontinib** is a kinase inhibitor that targets **FLT3** and **AXL** [1]. These are receptor tyrosine kinases involved in critical cellular processes like growth, survival, and proliferation. In cancers like AML, these pathways can be constitutively active, driving disease progression. The diagram below illustrates a simplified signaling pathway.



[Click to download full resolution via product page](#)

**Q2: How can we optimize the clinical trial design for a novel kinase inhibitor?** You can apply the Design of Experiments (DOE) workflow shown above. For a kinase inhibitor trial, key steps would include [2]:

- **Define:** Your **purpose** might be to identify the optimal biological dose. **Responses** could be efficacy (e.g., tumor shrinkage) and safety (e.g., incidence of adverse events) metrics. **Factors** would include the drug dosage, schedule, and patient biomarkers.
- **Model & Design:** Use statistical models to design a trial that can efficiently explore the relationship between these factors and responses, potentially reducing the number of patients and time needed to find the best dose.

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. by Genosco for Relapsed Acute Myeloid Leukemia... Denfivontinib [pharmaceutical-technology.com]
2. Design of Experiments Workflow | Statistics Knowledge Portal [jmp.com]

To cite this document: Smolecule. [Denfivontinib clinical trial design optimization]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548034#denfivontinib-clinical-trial-design-optimization>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)